

# Personal protective equipment for handling JNJ-10397049

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## Compound of Interest

Compound Name: JNJ-10397049

Cat. No.: B1672992

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## Essential Safety and Handling Guide for JNJ-10397049

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **JNJ-10397049**. It offers procedural, step-by-step guidance for safe operational use and disposal.

**JNJ-10397049** is a potent and selective orexin-2 receptor (OX2R) antagonist. While one Safety Data Sheet (SDS) classifies it as a non-hazardous substance or mixture, it is prudent to treat all research chemicals with a high degree of caution. General safety warnings advise that this material should be considered hazardous until more information is available. Therefore, users must avoid ingestion, inhalation, and contact with eyes and skin.

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling **JNJ-10397049** in its solid form or in solution:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	With side-shields to protect against splashes.
Hand Protection	Protective Gloves	Chemical-resistant gloves (e.g., nitrile or butyl rubber). Inspect gloves for integrity before use.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect clothing.
Respiratory Protection	Suitable Respirator	Recommended when handling the solid powder outside of a fume hood or when aerosolization is possible.

## Operational Plans: Handling Procedures

Adherence to standard laboratory safety protocols is essential. Always handle **JNJ-10397049** in a well-ventilated area, preferably within a chemical fume hood.

## Handling the Solid Compound

**JNJ-10397049** is supplied as a crystalline solid.

Protocol for Weighing and Preparing Stock Solutions:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace within a chemical fume hood by laying down absorbent bench paper.
- Weighing: Use a calibrated analytical balance. To minimize the generation of airborne dust, handle the solid carefully. Do not crush or grind the solid material outside of a contained system.
- Dissolving: **JNJ-10397049** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.

- To prepare a stock solution, add the desired solvent to the weighed solid in a suitable container (e.g., a vial or flask).
- Cap the container securely and mix by vortexing or gentle agitation until the solid is completely dissolved.
- Purging the solvent with an inert gas before preparing the solution can enhance stability.

## Handling Solutions of JNJ-10397049

Protocol for Dilution and Use:

- **Dilution:** When preparing aqueous solutions, it is recommended to first dissolve **JNJ-10397049** in an organic solvent like DMSO before diluting with the aqueous buffer.
- **Use:** When using solutions, avoid direct contact with skin and eyes. Use appropriate pipetting aids; never pipette by mouth.
- **Storage:** Store stock solutions at -20°C for long-term stability. Aqueous solutions are not recommended for storage for more than one day.

## Disposal Plans

Dispose of all waste containing **JNJ-10397049** in accordance with local, state, and federal regulations.

## Solid Waste Disposal

- **Contaminated Materials:** Dispose of items contaminated with **JNJ-10397049**, such as weigh boats, pipette tips, and gloves, as chemical waste. Place these items in a designated, sealed, and clearly labeled hazardous waste container.
- **Unused Solid:** Unused or unwanted solid **JNJ-10397049** should be disposed of as chemical waste. Do not discard it in the regular trash.

## Liquid Waste Disposal

- Organic Solvent Solutions: Solutions of **JNJ-10397049** in organic solvents like DMSO or ethanol should be collected in a designated, labeled hazardous waste container for flammable liquids. Do not pour these solutions down the drain.
- Aqueous Solutions: While **JNJ-10397049** itself is not classified as hazardous, the final solution may be subject to local disposal regulations. It is best practice to collect all aqueous waste containing this compound for proper chemical waste disposal.

## Experimental Protocols

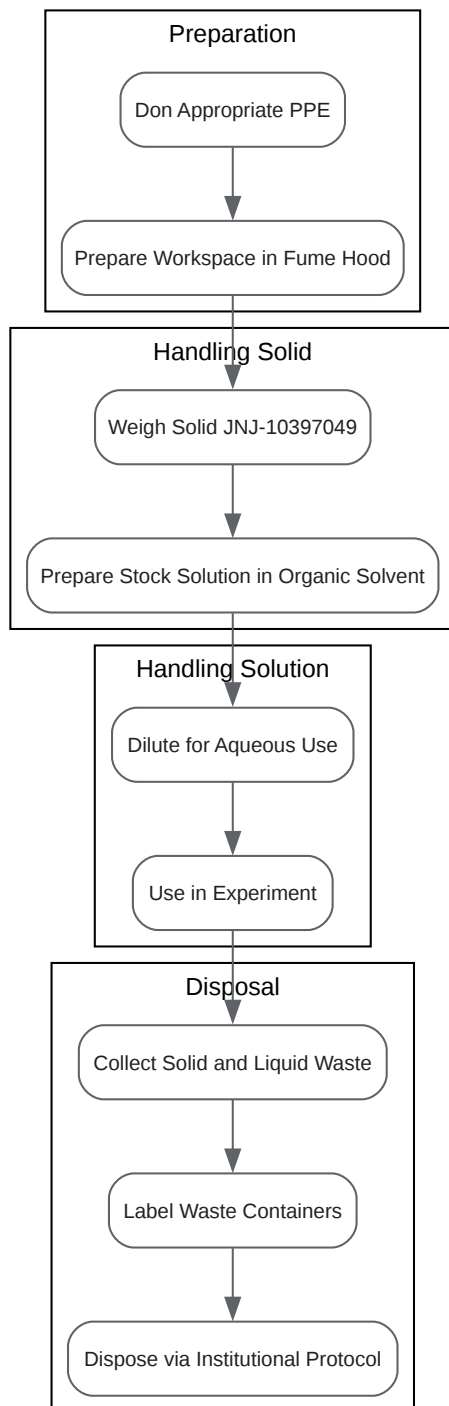
### First Aid Measures

In the event of exposure, follow these first-aid procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the exposed individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Wash out the mouth with water, provided the person is conscious. Do not induce vomiting. Call a physician.

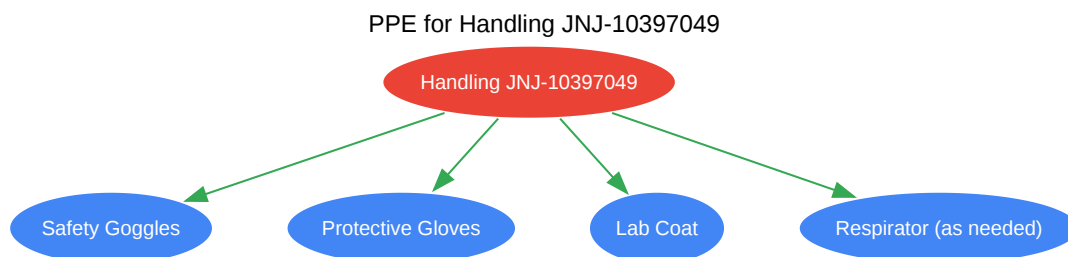
## Visualizations

## JNJ-10397049 Handling Workflow



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Caption: Workflow for the safe handling of **JNJ-10397049** from preparation to disposal.



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